

Introduction: The Utility of a Fluorinated Allylic Building Block

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Compound of Interest

Compound Name: *Allyl trifluoroacetate*

CAS No.: 383-67-5

Cat. No.: B1265431

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Allyl trifluoroacetate (ATFA), identified by CAS Number 383-67-5, is a specialized organic reagent that has garnered significant interest within the realms of synthetic chemistry and pharmaceutical development.^[1] As a colorless to light yellow liquid, its molecular structure (C₅H₅F₃O₂) uniquely combines the reactivity of an allyl group with the potent electron-withdrawing nature of a trifluoroacetate moiety.^{[2][3]} This combination makes ATFA a valuable intermediate and building block in various organic transformations, particularly in the synthesis of complex fluorinated molecules, which are of high interest in agrochemical and pharmaceutical discovery.^{[3][4]}

The trifluoroacetate group enhances the electrophilicity of the molecule, while the allyl group serves as a versatile handle for transformations such as palladium-catalyzed asymmetric allylic alkylations, a key strategy in modern drug discovery.^{[3][5]} For researchers and process chemists, a precise understanding of the fundamental physicochemical properties of reagents like ATFA is not merely academic; it is the bedrock of reproducible, scalable, and safe chemistry. The density and refractive index are two such critical parameters. They serve as primary indicators of material identity and purity and are indispensable for accurate reagent handling, reaction monitoring, and quality control.

This guide provides an in-depth examination of the density and refractive index of **allyl trifluoroacetate**. It moves beyond a simple recitation of values to detail the authoritative experimental protocols for their determination, explaining the scientific rationale behind each step to ensure data integrity and trustworthiness.

Core Physicochemical Properties

A comprehensive understanding of a reagent begins with its key physical constants. These values are the benchmarks against which laboratory materials are validated. The accepted properties for **allyl trifluoroacetate** are summarized below.

Property	Value	Conditions	Source(s)
Density	1.183 g/mL	at 25 °C	[2][6]
Specific Gravity	1.18	at 20/20 °C	
Refractive Index (n/D)	1.335	at 20 °C	[2][6]
Molecular Weight	154.09 g/mol	[2][6][7][8]	
Boiling Point	66-67 °C	[2][6]	
CAS Number	383-67-5	[2][6][7][9]	
Molecular Formula	C ₅ H ₅ F ₃ O ₂	[2][6][7][8]	

Part I: Authoritative Determination of Density

Theoretical Framework

Density (ρ) is an intrinsic property of a substance, defined as its mass per unit volume. For liquids, it is highly sensitive to temperature; as temperature increases, kinetic energy causes molecules to move further apart, generally resulting in decreased density. Therefore, stating the temperature at which a measurement was taken is scientifically non-negotiable. The literature value for **allyl trifluoroacetate** is most commonly cited at 25 °C.[2][6]

Experimental Protocol: Density Measurement via Pycnometry

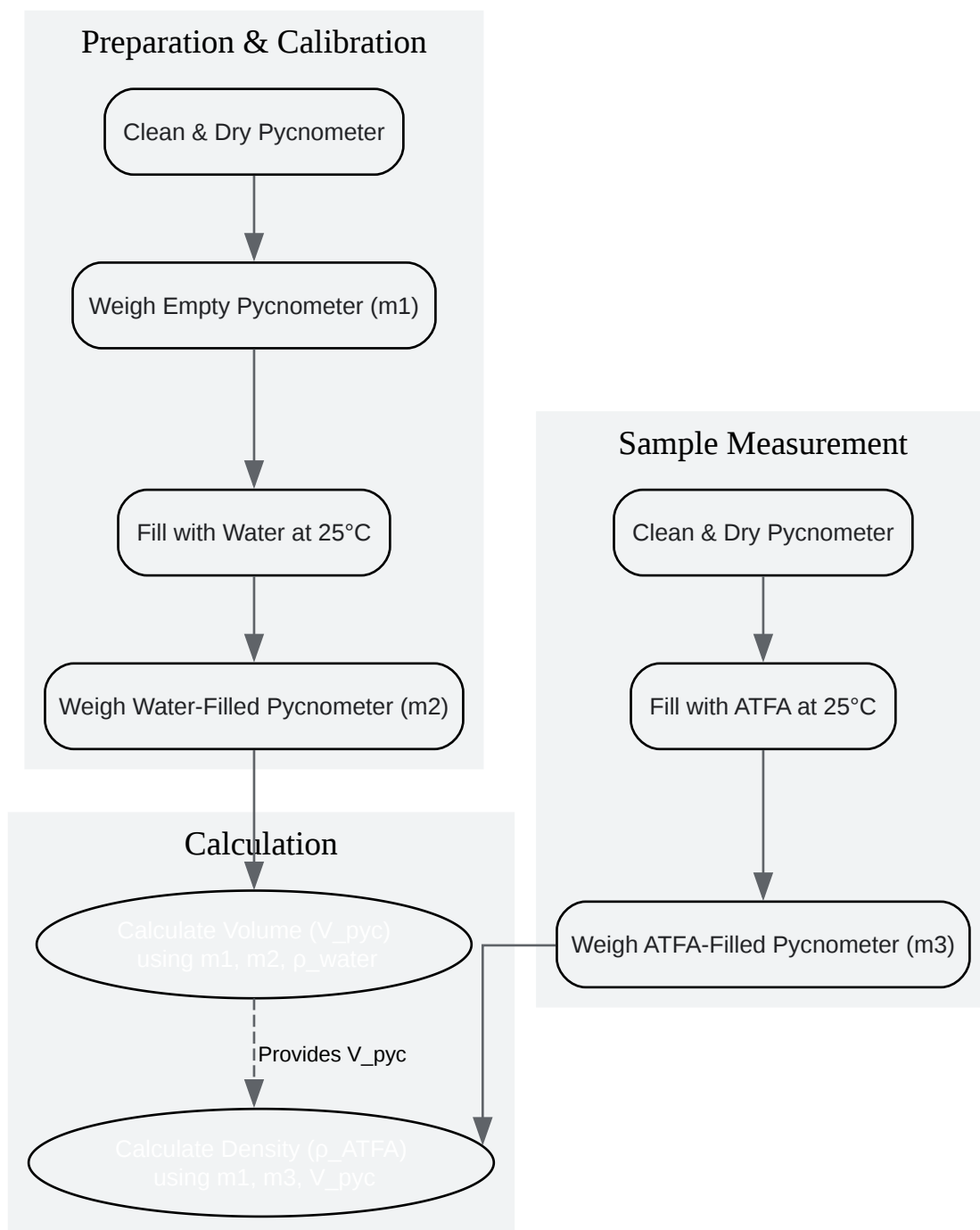
The use of a pycnometer, or specific gravity bottle, remains a gold-standard (gravimetric) method for determining the density of liquids with high precision. Its design allows for the measurement of a highly precise and reproducible volume. The protocol below is a self-validating system, as it relies on calibration against a primary standard—purified water.

Step-by-Step Methodology

- Preparation and Calibration:
 - Step 1.1 (Cleaning): Thoroughly clean a glass pycnometer (e.g., 10 mL or 25 mL) with a suitable solvent like acetone, followed by deionized water to remove any organic or inorganic residues. Dry the pycnometer completely in an oven at 105 °C and allow it to cool to ambient temperature in a desiccator.
 - Causality: Residual contaminants or moisture would introduce significant mass errors, invalidating the measurement. Cooling in a desiccator prevents the adsorption of atmospheric moisture.
 - Step 1.2 (Tare Mass): Accurately weigh the clean, dry pycnometer with its stopper on an analytical balance to four decimal places. Record this as m_1 .
 - Step 1.3 (Water Mass): Fill the pycnometer with freshly deionized water that has been equilibrated to a precise temperature (e.g., 25.0 ± 0.1 °C). Insert the stopper, allowing excess water to exit through the capillary. Carefully dry the exterior of the pycnometer. Weigh the filled pycnometer and record the mass as m_2 .
 - Trustworthiness: Using temperature-equilibrated, high-purity water is crucial. The known density of water at this specific temperature (ρ_{water}) will be used to calculate the exact volume of the pycnometer, effectively calibrating the vessel.
- Sample Measurement:
 - Step 2.1 (Sample Preparation): Empty and thoroughly dry the pycnometer as in Step 1.1.
 - Step 2.2 (Sample Mass): Fill the pycnometer with **allyl trifluoroacetate**, which has also been equilibrated to the same temperature (25.0 ± 0.1 °C). Stopper, wipe, and weigh the filled pycnometer. Record this mass as m_3 .

- Expertise: Ensuring the sample is at the same temperature as the calibration standard is the most critical variable to control. A water bath is essential for this purpose.
- Calculation:
 - Step 3.1 (Volume Calculation): Calculate the precise volume of the pycnometer (V_{pyc}) using the data from the water measurement: $V_{\text{pyc}} = (m_2 - m_1) / \rho_{\text{water}}$ (where ρ_{water} at 25 °C is 0.99704 g/mL)
 - Step 3.2 (Density Calculation): Calculate the density of the **allyl trifluoroacetate** sample (ρ_{ATFA}): $\rho_{\text{ATFA}} = (m_3 - m_1) / V_{\text{pyc}}$

Workflow for Density Determination



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Caption: Workflow for high-precision density measurement using a pycnometer.

Part II: Authoritative Determination of Refractive Index

Theoretical Framework

The refractive index (RI) of a substance is a dimensionless number that describes how fast light travels through that material. It is defined as the ratio of the speed of light in a vacuum to the speed of light in the substance. The RI is dependent on both the temperature of the substance and the wavelength of the light used for the measurement. By convention, the RI is reported as $n_{T\lambda}$, where T is the temperature in Celsius and λ is the wavelength of light. For organic liquids, the standard is typically the sodium D-line ($\lambda = 589 \text{ nm}$) at $20 \text{ }^\circ\text{C}$, as seen in the literature value for ATFA ($n_{20D} = 1.335$).^{[2][6]} The refractive index is an exceptionally sensitive and rapid method for assessing the purity of a liquid sample.

Experimental Protocol: Measurement via Abbe Refractometer

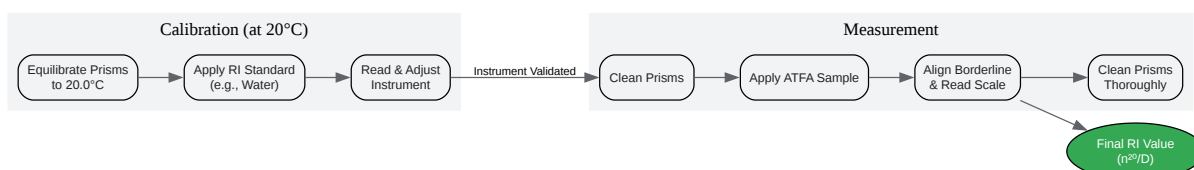
The Abbe refractometer is the standard laboratory instrument for measuring the refractive index of liquids. It operates on the principle of total internal reflection.

Step-by-Step Methodology

- Instrument Calibration:
 - Step 1.1 (Power On & Temperature Control): Turn on the refractometer and the attached circulating water bath. Allow the instrument's prisms to equilibrate to the standard temperature of $20.0 \pm 0.1 \text{ }^\circ\text{C}$.
 - Step 1.2 (Calibration Check): Place a few drops of a known RI standard (e.g., distilled water, $n_{20D} = 1.3330$) onto the lower prism. Close the prisms and allow a minute for thermal equilibrium.
 - Step 1.3 (Adjustment): Look through the eyepiece and turn the adjustment knob until the light and dark fields converge into a sharp line. Align this line exactly with the center of the crosshairs. If the reading on the scale does not match the known value for the standard, adjust the calibrator screw as per the instrument's manual.

- Trustworthiness: This initial calibration is a mandatory, self-validating step. It ensures that the instrument is performing accurately before the unknown sample is measured, lending authority to the resulting data.
- Sample Measurement:
 - Step 2.1 (Cleaning): Clean the prisms thoroughly with a soft lens tissue wetted with ethanol or acetone to remove the calibration standard, then perform a final wipe with a dry tissue.
 - Step 2.2 (Sample Application): Apply 2-3 drops of **allyl trifluoroacetate** directly onto the surface of the lower prism.
 - Step 2.3 (Measurement): Close the prisms immediately to prevent evaporation. Look through the eyepiece, bring the borderline into sharp focus, and align it with the center of the crosshairs.
 - Step 2.4 (Reading): Read the refractive index value directly from the instrument's scale. Perform the measurement in triplicate and report the average value.
- Post-Measurement:
 - Step 3.1 (Cleaning): Immediately and thoroughly clean the prisms with a suitable solvent to prevent any residue from hardening or damaging the prism surface.

Workflow for Refractive Index Measurement



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Caption: Standard workflow for refractive index measurement using an Abbe refractometer.

Conclusion: Foundational Data for Advanced Applications

The density and refractive index of **allyl trifluoroacetate** are more than just numbers in a catalog; they are foundational data points that ensure precision, safety, and reproducibility in the laboratory. For scientists in drug development and process chemistry, the ability to independently verify these properties using the authoritative methods described herein is a critical skill. It underpins the reliable use of ATFA as a reagent for synthesizing novel fluorinated compounds and other high-value pharmaceutical intermediates.[2][3] Furthermore, understanding the properties of trifluoroacetate-containing molecules is relevant, as the trifluoroacetate anion itself can exhibit biological activity, such as modulating glycine receptors, a consideration for any downstream in-vitro or in-vivo studies.[10] Adherence to these rigorous, self-validating protocols ensures that the data generated is trustworthy, forming a solid basis for innovative research and development.

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